Molecular structure and weight of 4-Chloro-2,6-dimethylpyridine 1-oxide

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Compound of Interest	
Compound Name:	*4-Chloro-2,6-dimethylpyridine 1-oxide*
CAS No.:	*697-92-7*
Cat. No.:	*B1594001*

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Technical Monograph: 4-Chloro-2,6-dimethylpyridine 1-oxide

Executive Summary

4-Chloro-2,6-dimethylpyridine 1-oxide (also known as 4-Chloro-2,6-lutidine N-oxide) is a specialized heterocyclic intermediate used primarily in the synthesis of functionalized pyridine derivatives. Unlike its 2,3-dimethyl isomer—which is a well-known precursor for proton pump inhibitors (PPIs) like Rabeprazole—the 2,6-dimethyl analog serves as a symmetrical scaffold for drug discovery and agrochemical development.

Its value lies in its unique electronic "push-pull" character: the N-oxide moiety activates the ring toward nucleophilic attack, while the 2,6-methyl groups provide steric shielding, directing substitution exclusively to the 4-position.

Molecular Architecture & Physicochemical Profile

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The molecule consists of a pyridine ring substituted with methyl groups at the

-positions (2 and 6) and a chlorine atom at the

-position (4). The nitrogen atom is oxidized, creating a formal charge separation (N

-O

).

Key Data Table[1]

Property	Value	Notes
IUPAC Name	4-Chloro-2,6-dimethylpyridine 1-oxide	
Common Synonyms	4-Chloro-2,6-lutidine N-oxide	
CAS Number	697-92-7	Note: Often confused with 2,3-isomer (59886-90-7)
Molecular Formula		
Molecular Weight	157.60 g/mol	Calculated using IUPAC atomic weights
Exact Mass	157.029 g/mol	Monoisotopic
Physical State	Solid (Crystalline)	Usually off-white to pale yellow
Melting Point	~106–110 °C	Varies by purity/recrystallization solvent

Structural Analysis (Electronic & Steric)

- The N-Oxide Dipole: The N-oxide group exerts a dual electronic effect. Inductively, the oxygen is electron-withdrawing (

  ), but mesomerically, it can donate electrons into the ring (

). However, in the context of nucleophilic attack, the N-oxide renders the C2 and C4 positions electrophilic.

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- The Blocking Effect: In a standard pyridine N-oxide, nucleophiles might attack C2 or C4. In this specific molecule, the methyl groups at C2 and C6 create significant steric hindrance, effectively blocking these positions. This forces incoming nucleophiles to attack the C4 position, displacing the chlorine atom.

- Leaving Group Ability: The chlorine at C4 is activated for displacement. The resulting transformation is a classic

  (Nucleophilic Aromatic Substitution).[1]

Synthetic Pathways & Process Chemistry[4]

The synthesis of **4-Chloro-2,6-dimethylpyridine 1-oxide** generally proceeds via the oxidation of the parent pyridine (4-chloro-2,6-lutidine). Direct chlorination of 2,6-lutidine N-oxide is an alternative but often requires harsher conditions (e.g.,

) which can reduce the N-oxide back to the pyridine.

Primary Route: Direct Oxidation

Reaction Logic: The nitrogen lone pair in 4-chloro-2,6-lutidine is nucleophilic enough to attack an electrophilic oxygen source (peracids).

Reagents:

- Substrate: 4-Chloro-2,6-dimethylpyridine (CAS 3512-75-2).

- Oxidant:m-Chloroperoxybenzoic acid (mCPBA) or Urea-Hydrogen Peroxide (UHP) complex.

- Solvent: Dichloromethane (DCM) or Acetonitrile.

Detailed Protocol (mCPBA Method):

- Dissolution: Dissolve 1.0 eq of 4-Chloro-2,6-dimethylpyridine in DCM (10 mL/g). Cool the solution to 0°C in an ice bath.

- Addition: Slowly add 1.2 eq of mCPBA (70-75% purity) portion-wise over 30 minutes. Control exotherm.

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- Reaction: Allow the mixture to warm to room temperature and stir for 12–18 hours. Monitor by TLC (the N-oxide is significantly more polar than the starting material).
- Workup (Critical Step):
  - Quench excess peroxide with saturated aqueous

    or

    .
  - Wash the organic layer with saturated

    (to remove m-chlorobenzoic acid byproduct).
  - Wash with brine, dry over

    , and concentrate in vacuo.
- Purification: Recrystallize from Acetone/Hexane or Ethyl Acetate.

Visualization of Synthesis Workflow



Figure 1: Oxidative Synthesis Pathway of 4-Chloro-2,6-dimethylpyridine 1-oxide

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Reactivity Profile: The "Gateway" Mechanism

The primary utility of this compound is as an electrophile in

reactions. It allows for the introduction of alkoxy, amino, or thio groups at the 4-position.

Mechanism: Nucleophilic Aromatic Substitution ( )

- Addition: The nucleophile (e.g., Methoxide,

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) attacks the C4 carbon. This is facilitated by the electron-withdrawing nature of the N-oxide and the stabilization of the anionic intermediate (Meisenheimer complex) by the ring nitrogen.

- Elimination: The chloride ion is ejected, restoring aromaticity.[1]
- Selectivity: The 2,6-methyl groups prevent attack at the

  -positions, ensuring high regioselectivity for the 4-position.

Visualization of Reactivity Logic

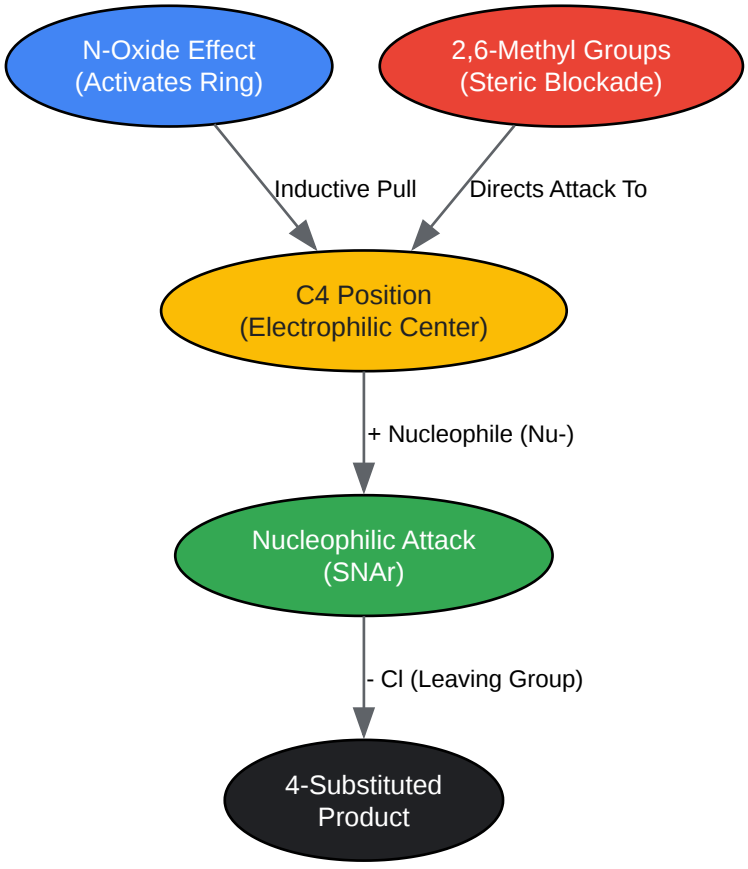

Figure 2: Regioselective Reactivity Controlled by Sterics and Electronics

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Safety & Handling (E-E-A-T)

- Thermal Instability: Pyridine N-oxides can be thermally unstable. While this specific derivative is relatively stable, Differential Scanning Calorimetry (DSC) should be performed

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before scaling up to detect any decomposition exotherms above 120°C.

- Peroxide Hazards: If using the mCPBA route, ensure all peroxides are quenched before concentrating the solvent. Concentrating peracids can lead to explosions.
- Toxicology: As a halogenated pyridine derivative, treat as a potential skin sensitizer and irritant. Use standard PPE (nitrile gloves, fume hood).

References

- PubChem. (2025). **4-Chloro-2,6-dimethylpyridine 1-oxide** (Compound Summary). National Library of Medicine. [Link]
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- Youssef, M. S., et al. (2010). "Recent trends in the chemistry of pyridine N-oxides." Arkivoc, 2010(ii), 242-268. [Link]

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